

# N-(4-Methoxyphenyl)acetamide melting point and physical characteristics

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **N-(4-Methoxyphenyl)acetamide**

Cat. No.: **B373975**

[Get Quote](#)

## N-(4-Methoxyphenyl)acetamide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the physical and chemical characteristics of **N-(4-Methoxyphenyl)acetamide**, also known as Methacetin or p-Acetanisidide. The information is curated for professionals in research and development, offering precise data and standardized experimental protocols.

## Core Physical and Chemical Properties

**N-(4-Methoxyphenyl)acetamide** is a white to light beige crystalline powder.<sup>[1]</sup> It is a member of the acetamide class and is structurally related to paracetamol, with a methyl group replacing the phenolic hydroxyl hydrogen.<sup>[2]</sup> This compound is stable under normal storage conditions.  
<sup>[1]</sup>

## Quantitative Data Summary

The physical and chemical properties of **N-(4-Methoxyphenyl)acetamide** are summarized in the table below. Data from various sources are presented to provide a comprehensive understanding of its characteristics.

Property	Value	Units
Melting Point	128 - 132	°C
Boiling Point	~335 - 345.5	°C
Density	~1.1 - 1.24	g/cm <sup>3</sup>
Water Solubility	0.42	g/100 mL (at 20 °C)
Molecular Weight	165.19	g/mol
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NO <sub>2</sub>	

## Experimental Protocols

Detailed methodologies for determining the key physical characteristics of **N-(4-Methoxyphenyl)acetamide** are outlined below. These protocols are based on standard laboratory procedures.

### Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is a critical indicator of its purity.<sup>[3]</sup> A pure substance will have a sharp melting point, while impurities will typically depress and broaden the melting range.<sup>[4]</sup>

Procedure:

- **Sample Preparation:** The **N-(4-Methoxyphenyl)acetamide** sample must be completely dry and in a fine, powdered form to ensure uniform heat transfer.<sup>[3]</sup> If necessary, the sample should be crushed using a mortar and pestle.<sup>[3]</sup>
- **Capillary Loading:** A small amount of the powdered sample is introduced into a capillary tube, which is then tapped gently to pack the sample to a height of 2-3 mm.<sup>[5]</sup>
- **Apparatus Setup:** The loaded capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer or temperature sensor.<sup>[6]</sup>
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the melting point is approached.<sup>[4]</sup> An initial rapid heating can be done to determine an

approximate melting range, followed by a more precise measurement.[6]

- Observation: The temperature at which the first liquid is observed and the temperature at which the entire sample becomes a clear liquid are recorded as the melting point range.[6]

## Bulk Density Measurement

Bulk density provides insight into the packing properties and flowability of a powdered substance.

Procedure:

- Sieving (Optional): To break up any agglomerates, the powder may be gently passed through a 1.0 mm sieve.[7][8]
- Measurement:
  - Method 1 (Graduated Cylinder): A known mass of the powder is gently introduced into a graduated cylinder, and the unsettled apparent volume is read. The bulk density is calculated as mass/volume.[7]
  - Method 2 (Scott Volumeter): A known volume of powder is collected in a cup of a specified volume after passing through a volumeter, and the mass is then determined.[7]
- Calculation: The bulk density is expressed in g/mL.[7]

## Solubility Determination

Understanding the solubility of a compound is crucial for its application in various experimental and formulation contexts.

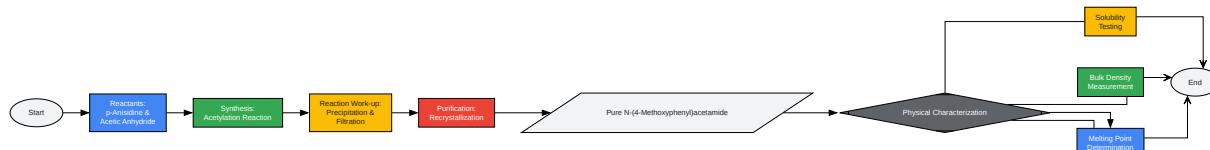
Procedure:

- Initial Solvent Screening: A small, measured amount of **N-(4-Methoxyphenyl)acetamide** (e.g., 25 mg) is placed in a test tube.[9]
- Solvent Addition: A measured volume of the solvent (e.g., 0.75 mL of water) is added in portions, with vigorous shaking after each addition.[9]

- Observation: The compound is classified as soluble if it completely dissolves. If it does not dissolve in a neutral solvent like water, its solubility in acidic (e.g., 5% HCl) and basic (e.g., 5% NaOH) solutions can be tested to understand its acid-base properties.[9][10]

## Experimental Workflow Visualization

The following diagram illustrates a typical experimental workflow for the synthesis and characterization of **N-(4-Methoxyphenyl)acetamide**.



[Click to download full resolution via product page](#)

Caption: Synthesis and Characterization Workflow for **N-(4-Methoxyphenyl)acetamide**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [echemi.com](http://echemi.com) [echemi.com]

- 2. N-(4-Methoxyphenyl)Acetamide | C9H11NO2 | CID 5827 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 3. uomus.edu.iq [uomus.edu.iq]
- 4. SSERC | Melting point determination [sserc.org.uk]
- 5. mt.com [mt.com]
- 6. chem.ucalgary.ca [chem.ucalgary.ca]
- 7. mhlw.go.jp [mhlw.go.jp]
- 8. ema.europa.eu [ema.europa.eu]
- 9. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 10. www1.udel.edu [www1.udel.edu]
- To cite this document: BenchChem. [N-(4-Methoxyphenyl)acetamide melting point and physical characteristics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b373975#n-4-methoxyphenyl-acetamide-melting-point-and-physical-characteristics]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)